

In-Depth Technical Guide: Handling and Storage of Tris(diethylamino)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(diethylamino)phosphine*

Cat. No.: *B1199214*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential procedures for the safe handling and storage of **Tris(diethylamino)phosphine**. Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Tris(diethylamino)phosphine, also known as hexaethylphosphorous triamide, is a versatile organophosphorus compound.^[1] It is a clear, colorless to yellow-orange liquid at room temperature.^[2] The color may darken upon exposure to air due to oxidation, a common characteristic of phosphines.^[2]

Table 1: Physical and Chemical Properties of **Tris(diethylamino)phosphine**

Property	Value	Reference
Molecular Formula	$C_{12}H_{30}N_3P$	[1]
Molecular Weight	247.36 g/mol	[1]
Appearance	Clear colorless to yellow-orange liquid	[2]
Density	0.903 g/mL at 25 °C	[3]
Boiling Point	80-90 °C at 10 mmHg	[4]
Flash Point	59 °C (138.2 °F) - closed cup	[3]
Refractive Index	$n_{20/D}$ 1.475	[3]
Solubility	Insoluble in water	[4]

Safe Handling Protocols

Due to its hazardous nature, **Tris(diethylamino)phosphine** must be handled with stringent safety measures.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), flame-retardant clothing, and a lab coat.	[5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If vapors are generated, a respirator with an appropriate filter is required.	[5]

General Handling Procedures

- Work Area: Always handle **Tris(diethylamino)phosphine** in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ignition Sources: This compound is a flammable liquid.[6] Keep it away from heat, sparks, open flames, and other ignition sources.[5] Use non-sparking tools and take precautionary measures against static discharge.[7]
- Air Sensitivity: The compound is air-sensitive and should be stored under an inert gas.[5]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[5] Do not breathe vapors or mist.[5] Wash hands thoroughly after handling.

Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[5]
- Collection: Collect the absorbed material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.

Do not allow the spilled material to enter drains or waterways.[5]

Storage Guidelines

Proper storage is crucial for maintaining the stability and safety of **Tris(diethylamino)phosphine**.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[5]
- Temperature: Store in a cool place, below 30°C.[2][4]
- Inert Atmosphere: Store under an inert gas to prevent oxidation.[5]
- Incompatibilities: Store away from strong oxidizing agents.[5]

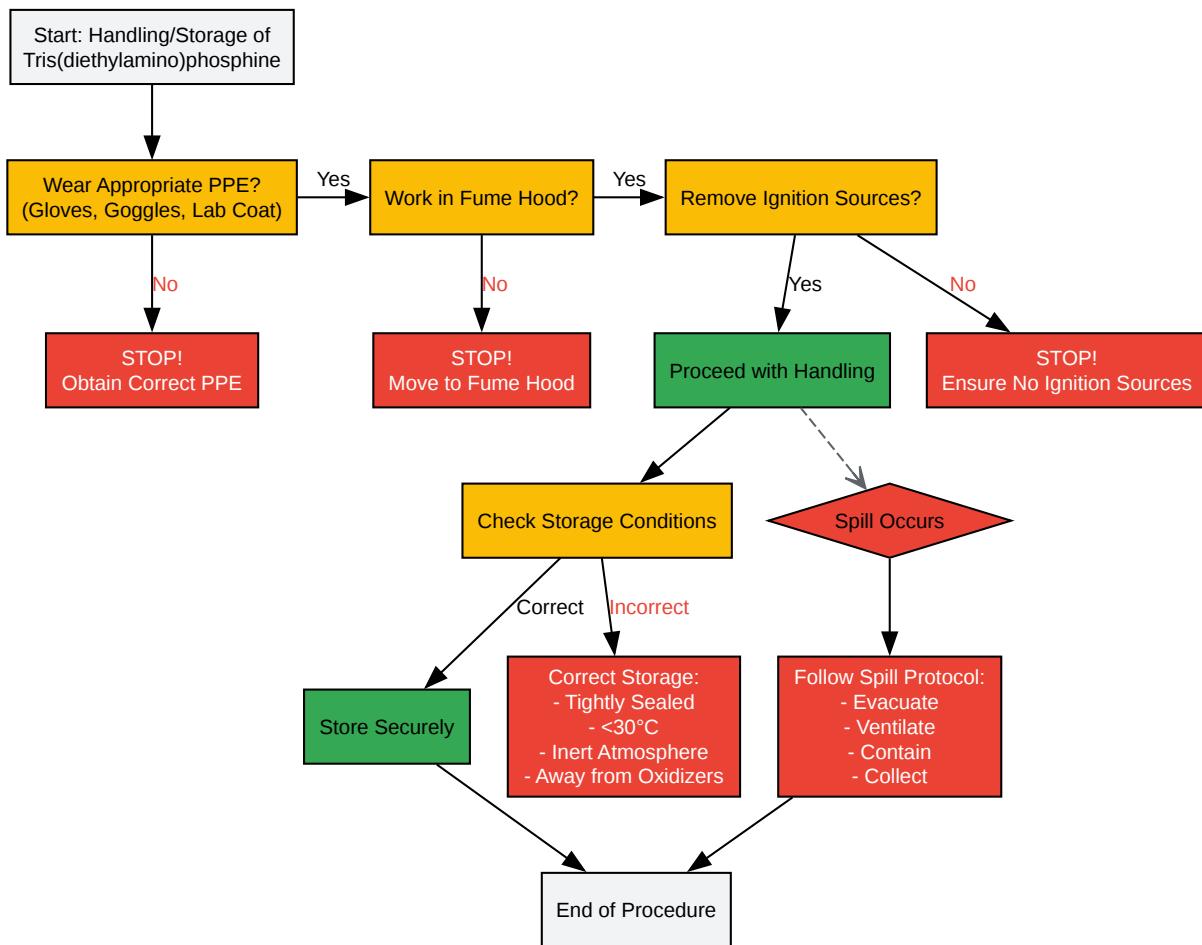
Reactivity and Incompatibilities

Tris(diethylamino)phosphine is a reactive compound. It is primarily incompatible with strong oxidizing agents.[5] Upon combustion, it can produce hazardous decomposition products, including carbon oxides, nitrogen oxides (NOx), and oxides of phosphorus.[5]

Experimental Protocols and Visualizations

Logical Workflow for Handling and Storage

The following diagram illustrates the key decision points and safety measures for handling and storing **Tris(diethylamino)phosphine**.

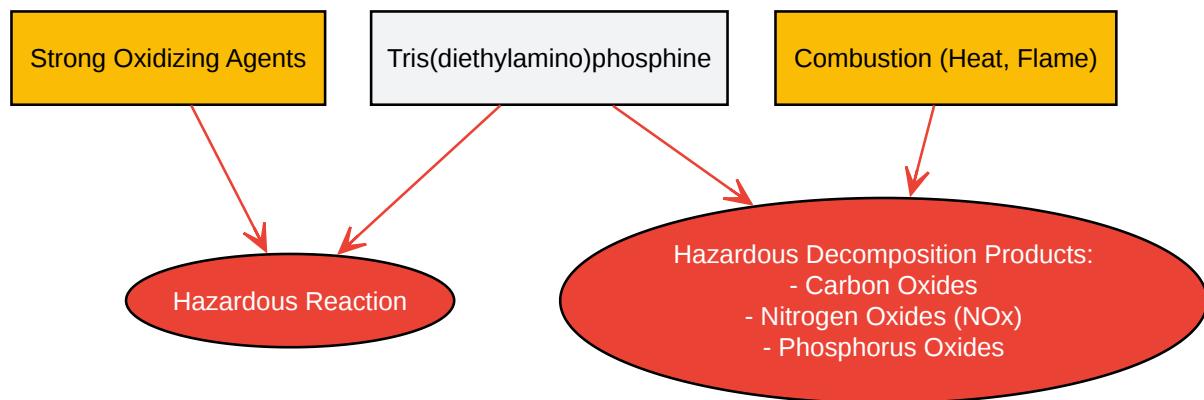


[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Storage.

Reactivity Pathway

The following diagram illustrates the key reactivity hazards associated with **Tris(diethylamino)phosphine**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Tris(diethylamino)phosphine 97 2283-11-6 [sigmaaldrich.com]
- 4. TRIS(DIETHYLAMINO)PHOSPHINE | 2283-11-6 [chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Understanding The Different Types Of Laboratory Reagents And Their Uses [merkel.co.il]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [In-Depth Technical Guide: Handling and Storage of Tris(diethylamino)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1199214#tris-diethylamino-phosphine-handling-and-storage>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com